

4,6-Dibromo-2-methylpyridin-3-ol molecular weight and formula

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Compound of Interest

Compound Name: 4,6-Dibromo-2-methylpyridin-3-ol

Cat. No.: B060836

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In-Depth Technical Guide: 4,6-Dibromo-2-methylpyridin-3-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical properties of **4,6-Dibromo-2-methylpyridin-3-ol**, a halogenated pyridine derivative. Due to the limited availability of published experimental protocols and biological activity data for this specific isomer, this document focuses on its fundamental molecular characteristics. Further research would be required to elucidate its synthesis, experimental applications, and potential biological roles.

Core Molecular Data

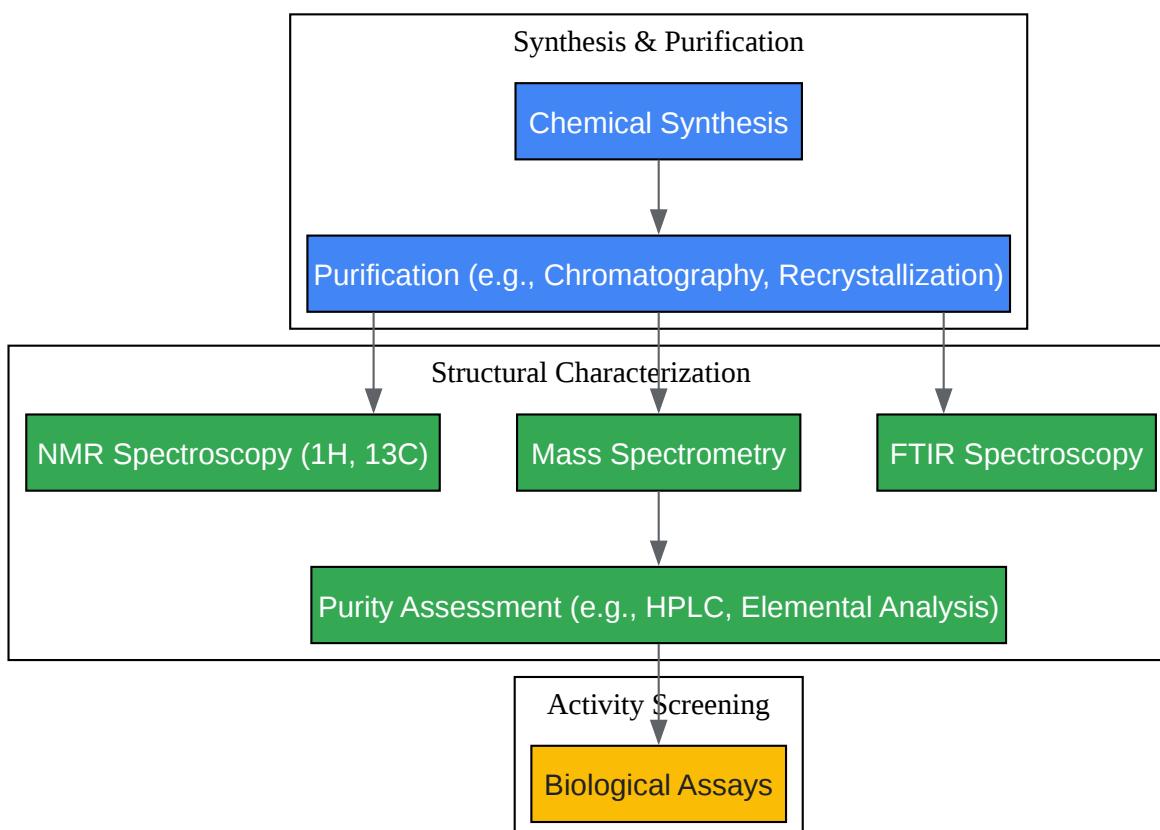
The fundamental molecular properties of **4,6-Dibromo-2-methylpyridin-3-ol** have been determined and are summarized below.

Property	Value	Source
Molecular Formula	C6H5Br2NO	[1]
Molecular Weight	266.92 g/mol	[1] [2]
CAS Number	188923-75-3	[1] [2]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis, purification, and analysis of **4,6-Dibromo-2-methylpyridin-3-ol** are not readily available in the public domain. Chemical suppliers list the compound for research purposes, suggesting its use as a building block in organic synthesis.

A general workflow for the characterization of a novel synthesized compound like **4,6-Dibromo-2-methylpyridin-3-ol** would typically involve the following steps.

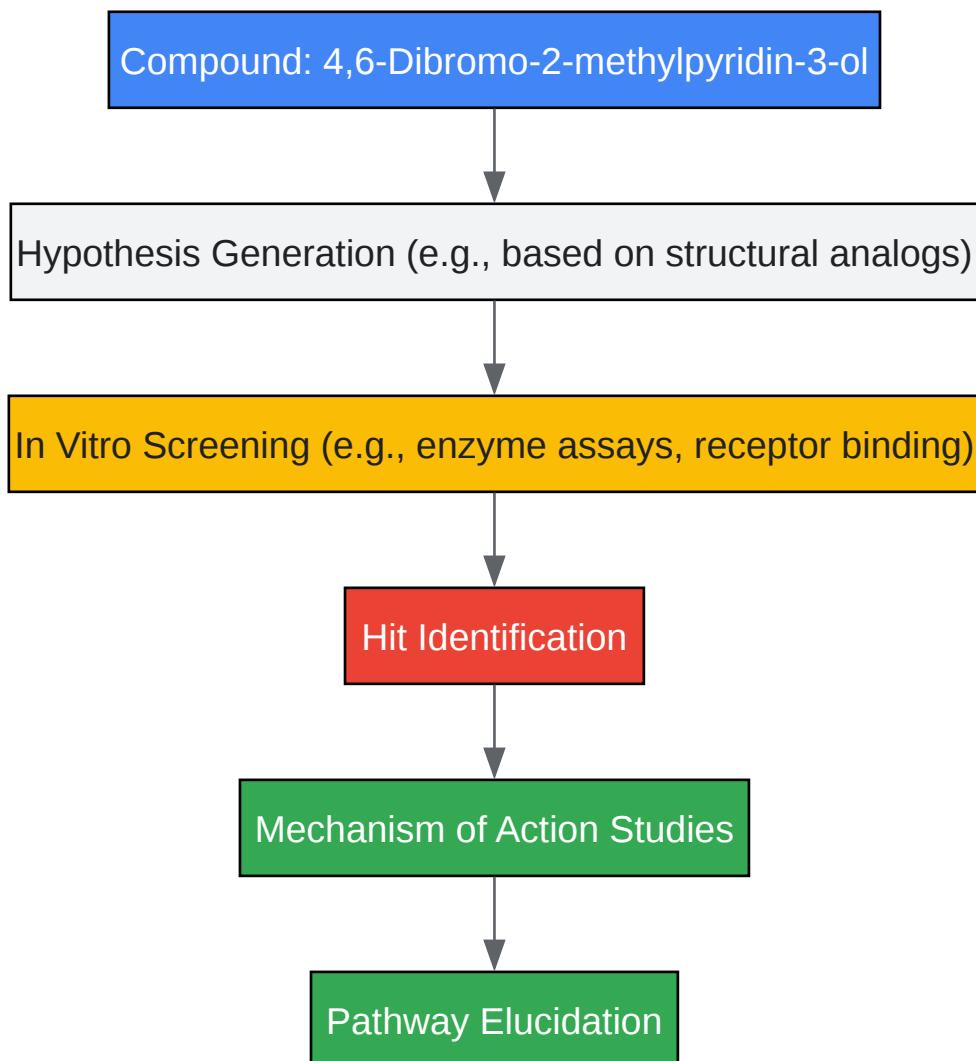


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Caption: A generalized workflow for the synthesis, characterization, and evaluation of a chemical compound.

Signaling Pathways and Biological Activity

Currently, there is no published research detailing the involvement of **4,6-Dibromo-2-methylpyridin-3-ol** in any specific biological signaling pathways. Its structural similarity to other pyridine-based compounds suggests potential for biological activity, but this would require empirical validation through screening and bioassays. The logical relationship for investigating such a compound is outlined below.



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Caption: Logical workflow for the biological investigation of a novel chemical entity.

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References

- 1. 4,6-dibromo-2-methylpyridin-3-ol - Protheragen [protheragen.ai]
- 2. 4,6-dibromo-2-methylpyridin-3-ol - CAS:188923-75-3 - Sunway Pharm Ltd [3wpharm.com]
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